

# Application Notes and Protocols: CP-640186 Hydrochloride Solubility in DMSO

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## Compound of Interest

Compound Name: CP-640186 hydrochloride

Cat. No.: B1669549

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**CP-640186 hydrochloride** is a potent, cell-permeable, and orally active allosteric inhibitor of both isoforms of Acetyl-CoA Carboxylase (ACC), ACC1 and ACC2, with  $IC_{50}$  values of 53 nM and 61 nM for rat liver ACC1 and rat skeletal muscle ACC2, respectively[1][2]. As a key regulator of fatty acid metabolism, ACC catalyzes the conversion of acetyl-CoA to malonyl-CoA, the rate-limiting step in fatty acid synthesis[3][4]. Inhibition of ACC by CP-640186 leads to a decrease in fatty acid synthesis and an increase in fatty acid oxidation[4][5]. These mechanisms make it a valuable tool for research in metabolic diseases such as obesity and diabetes, as well as in cancer research[4][6]. This document provides detailed information on the solubility of **CP-640186 hydrochloride** in Dimethyl Sulfoxide (DMSO) and protocols for its preparation and storage.

## Quantitative Solubility Data

The solubility of **CP-640186 hydrochloride** in DMSO has been reported by various suppliers. The data is summarized in the table below for easy comparison. It is important to note that the

hygroscopic nature of DMSO can significantly impact solubility; therefore, using a fresh, anhydrous grade of DMSO is highly recommended[1][2].

Solubility in DMSO	Molar Concentration (approx.)	Source	Notes
100 mg/mL	205.92 mM	MedchemExpress	Requires sonication to dissolve.[1]
97 mg/mL	199.74 mM	Selleck Chemicals	Use of fresh DMSO is recommended as moisture can reduce solubility.[2]
50 mg/mL	102.96 mM	Sigma-Aldrich	-
40 mg/mL	82.37 mM	Sigma-Aldrich	-
30 mg/mL	61.78 mM	Cayman Chemical	-

Note: The molecular weight of CP-640186 (free base) is 485.62 g/mol . The calculations for molar concentration are based on this molecular weight.

## Experimental Protocols

### 3.1. Preparation of a Stock Solution (e.g., 100 mg/mL in DMSO)

This protocol details the steps to prepare a concentrated stock solution of **CP-640186 hydrochloride** in DMSO.

Materials:

- **CP-640186 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial

- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator

#### Procedure:

- Aliquoting the Compound: Aseptically weigh the desired amount of **CP-640186 hydrochloride** powder in a sterile vial. For example, to prepare 1 mL of a 100 mg/mL solution, weigh 100 mg of the compound.
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of fresh, anhydrous DMSO to the vial. For a 100 mg/mL solution, add 1 mL of DMSO.
- Dissolution:
  - Tightly cap the vial and vortex for 1-2 minutes to facilitate initial dissolution.
  - If the compound is not fully dissolved, place the vial in a water bath sonicator. Sonicate for 10-15 minutes, or until the solution is clear. Intermittently vortex the vial during sonication.
  - Visually inspect the solution to ensure no particulate matter remains.
- Sterilization (Optional): If required for cell culture experiments, the stock solution can be sterilized by filtering through a 0.22  $\mu\text{m}$  syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
  - Store the aliquots at  $-20^{\circ}\text{C}$  for short-term storage (up to 3 months) or at  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months)[1][5].

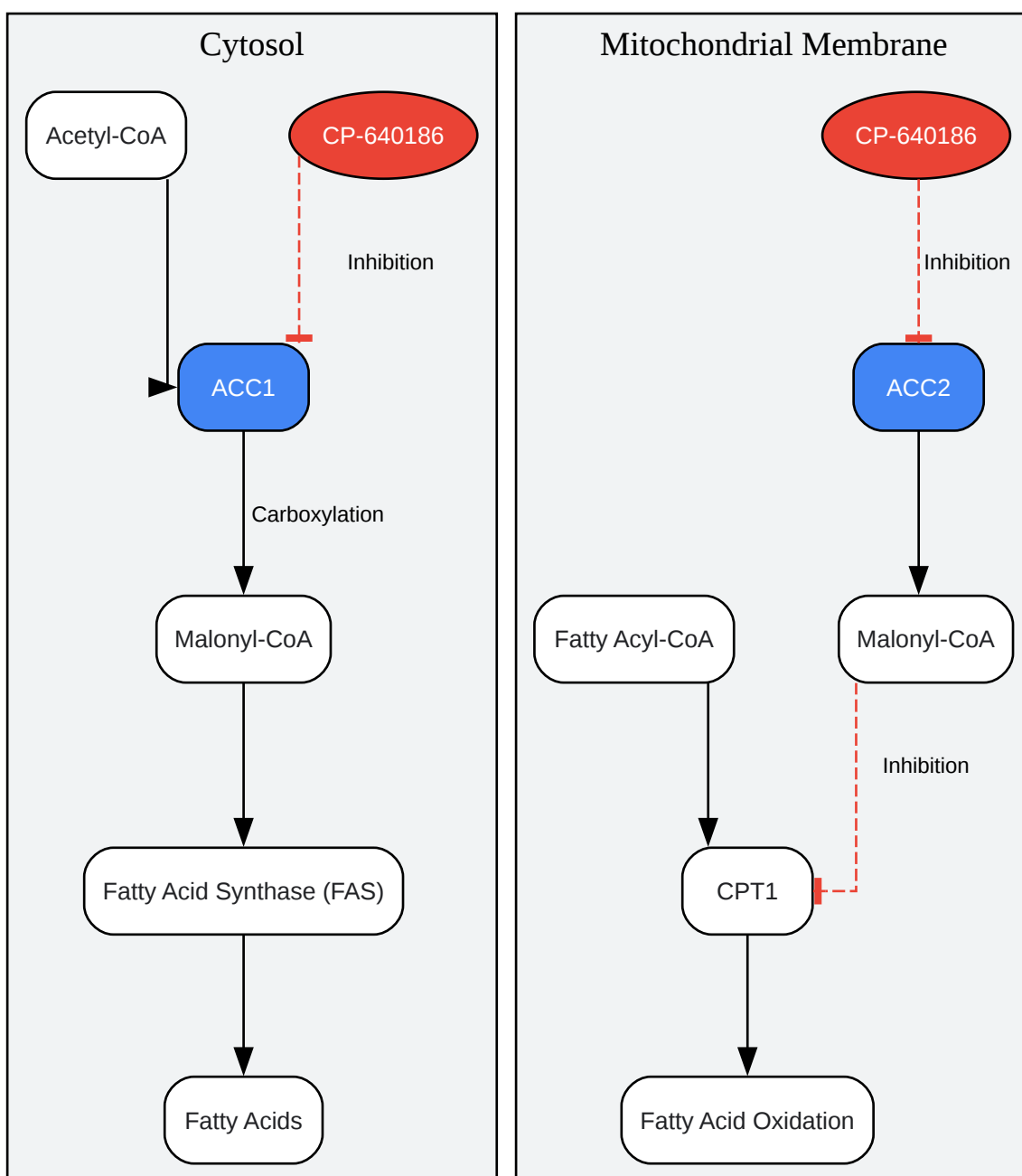
### 3.2. Preparation of Working Solutions

#### Procedure:

- Thawing: Thaw a single aliquot of the concentrated stock solution at room temperature.
- Dilution: Using a calibrated micropipette, dilute the stock solution to the desired final concentration with the appropriate cell culture medium or buffer immediately before use.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing to prevent degradation of the compound.

## Signaling Pathway

**CP-640186 hydrochloride** acts by inhibiting Acetyl-CoA Carboxylase (ACC), a critical enzyme in the fatty acid synthesis pathway. The diagram below illustrates the mechanism of action of CP-640186.

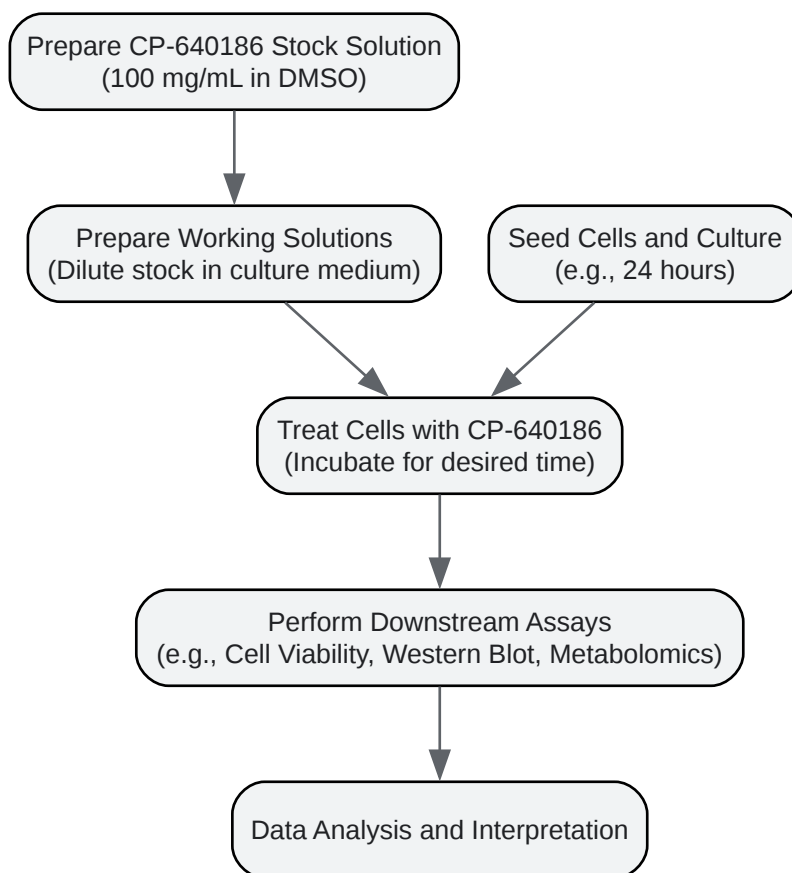


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Caption: Mechanism of action of **CP-640186 hydrochloride**.

## Experimental Workflow

The following diagram outlines a general workflow for studying the effects of **CP-640186 hydrochloride** in a cell-based assay.



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Caption: General experimental workflow for cell-based assays.

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